

An In-depth Technical Guide to 4-Ethyloctane

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Compound of Interest

Compound Name: 4-Ethyloctane

Cat. No.: B094392

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-ethyloctane**, a branched alkane hydrocarbon. The information is curated for professionals in research, science, and drug development who require detailed data for their work.

Core Molecular Information

4-Ethyloctane is a structural isomer of decane, characterized by an eight-carbon (octane) backbone with a two-carbon (ethyl) group attached to the fourth carbon atom.^[1] This branching influences its physical properties and molecular interactions.

Quantitative Data Summary

The fundamental molecular and physical properties of **4-ethyloctane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ [1] [2] [3]
Molecular Weight	142.28 g/mol [1]
CAS Registry Number	15869-86-0 [2] [3]
Boiling Point	163.6 °C to 168 °C [3] [4]
Density	0.733 g/cm ³ [3]
Refractive Index	1.4131 [3]
Flash Point	36.5 °C [3]
Vapor Pressure	2.69 mmHg at 25°C [3]

Experimental Protocols

The characterization of **4-ethyloctane** typically involves standard analytical techniques used for volatile organic compounds. A general workflow for the identification and quantification of **4-ethyloctane** in a sample is outlined below.

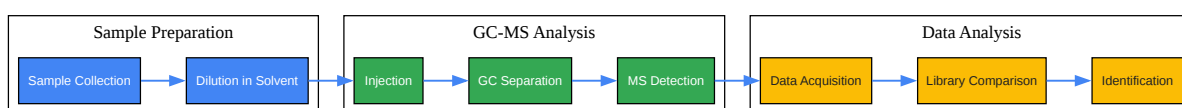
Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- **Sample Preparation:** The sample containing or suspected to contain **4-ethyloctane** is diluted in a suitable volatile solvent, such as hexane or pentane, to an appropriate concentration.
- **Injection:** A small volume (typically 1 µL) of the prepared sample is injected into the gas chromatograph.
- **Gas Chromatography Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The separation is based on the compound's boiling point and affinity for the stationary phase of the column. A non-polar column is typically used for alkane analysis.
- **Mass Spectrometry Detection:** As the separated components elute from the GC column, they enter the mass spectrometer. The molecules are ionized, typically by electron ionization (EI), and fragmented.

- **Data Analysis:** The mass spectrometer detects the mass-to-charge ratio of the fragments. The resulting mass spectrum is a unique fingerprint of the molecule. The retention time from the GC and the mass spectrum are compared to a known standard of **4-ethyloctane** or a spectral library (e.g., NIST) for positive identification.[2]

Workflow Visualization

The following diagram illustrates the general workflow for the analysis of **4-ethyloctane** using Gas Chromatography-Mass Spectrometry (GC-MS).



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GC-MS Analysis Workflow for **4-Ethyloctane**.

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References

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